

The Environmental Profile of 1-Tetradecanol: A Technical Guide to Biodegradability and Fate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B3429050

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Introduction

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the molecular formula $\text{CH}_3(\text{CH}_2)_{12}\text{CH}_2\text{OH}$.^[1] It is a white, waxy solid that finds extensive use in the cosmetic industry as an emollient in products like cold creams, and as an intermediate in the chemical synthesis of surfactants.^[1] Its production can be derived from the hydrogenation of myristic acid, which is found in palm kernel and coconut oils, or from petrochemical sources.^[1] Given its widespread application, a thorough understanding of its environmental biodegradability and fate is crucial for assessing its ecological impact. This technical guide provides a comprehensive overview of the existing data on the biodegradability and environmental distribution of **1-tetradecanol**, tailored for researchers, scientists, and professionals in drug development.

Biodegradability Assessment

1-Tetradecanol is considered to be readily biodegradable, indicating that it is unlikely to persist in the environment.^{[2][3]} This conclusion is supported by data from standardized testing protocols, which are summarized in the table below.

Quantitative Data on the Biodegradability of 1-Tetradecanol

Parameter	Value	Test System	Reference
Ready Biodegradability	87% degradation	OECD Guideline 301D (Closed Bottle Test)	[3]
Ready Biodegradability	Meets 10-day window	OECD Guideline 301B (CO2 Evolution Test)	[3]
Biodegradation Rate Constant	52.5 L/hr	Activated Sludge	[2][4]
Calculated Biodegradation Half-life	5.5 days	Sludge	[2]

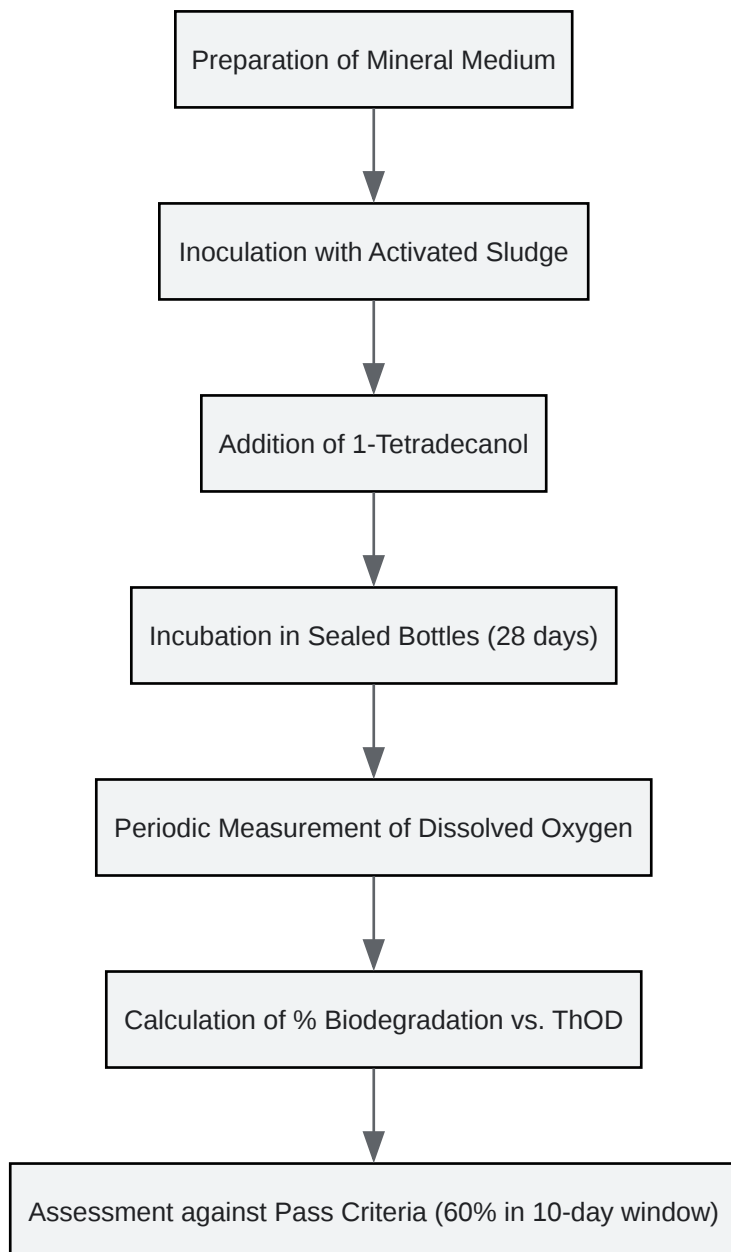
Experimental Protocol: OECD Guideline 301D (Ready Biodegradability: Closed Bottle Test)

The Closed Bottle Test (OECD 301D) is a standard method for assessing the ready biodegradability of chemical substances in an aerobic aqueous medium. The protocol involves the following key steps:

- **Preparation of the Test Medium:** A mineral medium is prepared containing essential inorganic salts and is saturated with air.
- **Inoculum:** The test is inoculated with a relatively small number of microorganisms from a mixed population, typically activated sludge from a sewage treatment plant.
- **Test Substance Addition:** **1-Tetradecanol** is added to the test bottles at a known concentration, usually between 2 and 5 mg/L.
- **Incubation:** The sealed bottles are incubated in the dark at a constant temperature (typically 20°C) for a period of 28 days.
- **Oxygen Measurement:** The depletion of dissolved oxygen is measured periodically throughout the test.

- **Calculation of Biodegradation:** The percentage of biodegradation is calculated based on the measured oxygen consumption relative to the theoretical oxygen demand (ThOD) of the test substance.
- **Pass Criteria:** A substance is considered readily biodegradable if it achieves at least 60% of its ThOD within a 10-day window, which begins when the degree of biodegradation has reached 10%.

Workflow for OECD 301D Ready Biodegradability Test



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Caption: Workflow of the OECD 301D Ready Biodegradability Test.

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in various environmental compartments. For **1-tetradecanol**, its physicochemical properties largely govern its distribution and persistence.

Atmospheric Fate

If released into the atmosphere, **1-tetradecanol** is expected to exist solely in the vapor phase.^[4] It is susceptible to degradation by photochemically-produced hydroxyl radicals, with an estimated atmospheric half-life of about 18 hours.^[4] Direct photolysis is not expected to be a significant removal process as **1-tetradecanol** does not contain chromophores that absorb light at wavelengths greater than 290 nm.^[4]

Aquatic Fate

When released into water, **1-tetradecanol** is expected to adsorb to suspended solids and sediment due to its high organic carbon-water partition coefficient (Koc).^[2] Volatilization from water surfaces can occur, with estimated half-lives of 17 hours and 10 days for a model river and lake, respectively.^[2] However, this process is likely attenuated by adsorption to particulate matter.^[2] Hydrolysis is not considered an important environmental fate process for **1-tetradecanol**.^[2]

Terrestrial Fate

In soil, **1-tetradecanol** is expected to have low to no mobility based on its high Koc values.^[4] Volatilization from moist soil surfaces may occur, but will be significantly reduced by adsorption to soil organic matter.^[4] Biodegradation is anticipated to be a key process for the removal of **1-tetradecanol** from soil and water.^[2]

Soil Sorption and Bioaccumulation

The tendency of a chemical to bind to soil particles and to accumulate in living organisms are critical parameters for its environmental risk assessment.

Quantitative Data on Soil Sorption and Bioaccumulation

Parameter	Value	Matrix	Reference
Soil Organic Carbon-Water Partition Coefficient (Koc)	18,197 - 34,674	Humic Acid	[4]
Soil Organic Carbon-Water Partition Coefficient (Koc)	23,320 - 64,060	Suspended Solids	[2]
Bioconcentration Factor (BCF)	190 (estimated)	Aquatic Organisms	[2]

Soil Sorption

The high Koc values for **1-tetradecanol** indicate a strong tendency to adsorb to the organic fraction of soil and sediment.[2][4] This strong sorption behavior significantly limits its mobility in the environment, reducing the potential for leaching into groundwater.[4]

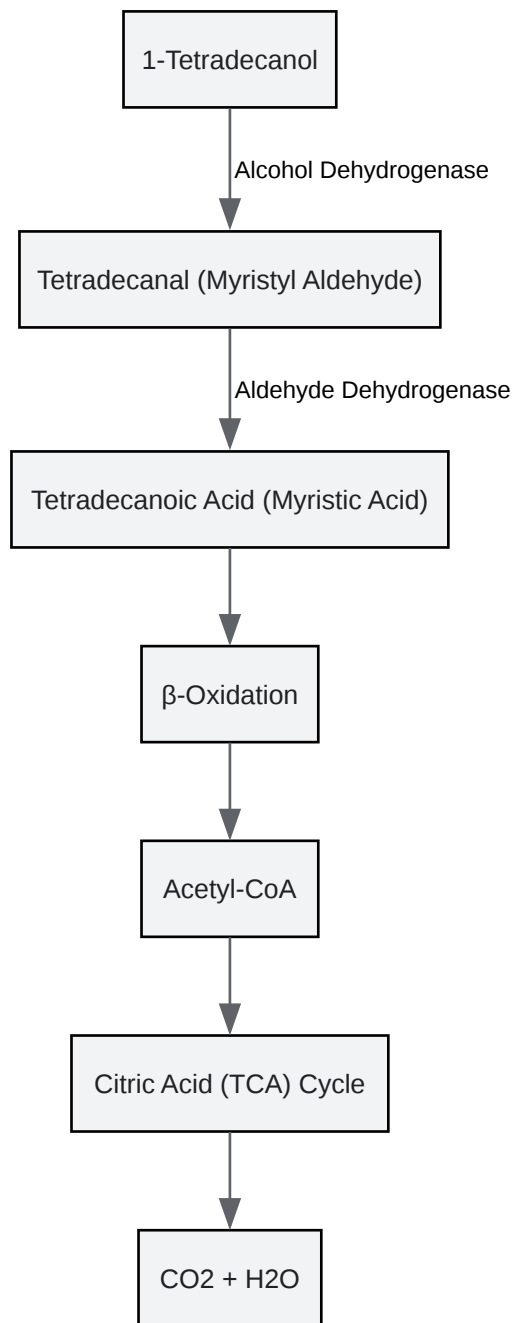
Bioaccumulation

Bioaccumulation is the process by which a chemical is absorbed by an organism from its surrounding environment, leading to a concentration in the organism that is higher than in the environment.[5] The estimated Bioconcentration Factor (BCF) of 190 suggests a high potential for **1-tetradecanol** to bioaccumulate in aquatic organisms.[2] However, it is important to note that this value is an estimation. Other sources suggest that the bioaccumulation potential of long-chain alcohols may be overestimated by models based on the octanol-water partition coefficient (Log Kow) because these models do not account for metabolic biotransformation.[3]

Biodegradation Pathway

The aerobic biodegradation of **1-tetradecanol**, a long-chain primary alcohol, is expected to proceed through a well-established metabolic pathway. The initial step involves the oxidation of the alcohol to the corresponding aldehyde, which is then further oxidized to a carboxylic acid (myristic acid). This fatty acid subsequently enters the β -oxidation cycle, where it is sequentially broken down into two-carbon units in the form of acetyl-CoA. Acetyl-CoA then enters the citric acid cycle (TCA cycle) for complete mineralization to carbon dioxide and water.

Aerobic Biodegradation Pathway of 1-Tetradecanol

[Click to download full resolution via product page](#)Caption: Aerobic biodegradation pathway of **1-tetradecanol**.

Aquatic Toxicity

Despite its ready biodegradability, **1-tetradecanol** is classified as very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[6][7] This highlights the importance of controlling its release into aquatic ecosystems.

Quantitative Data on Aquatic Toxicity

Endpoint	Value	Species	Reference
EC50	0.97 mg/L	<i>Senedesmus subspicatus</i> (Algae)	[3]
EC0	0.30 mg/L	<i>Senedesmus subspicatus</i> (Algae)	[3]
EC10	0.73 mg/L	<i>Senedesmus subspicatus</i> (Algae)	[3]
Chronic NOECrepro	0.0098 mg/L	Invertebrates	[3]

Conclusion

1-Tetradecanol is a readily biodegradable substance that is not expected to persist in the environment. Its primary removal mechanism is microbial degradation, with a relatively short atmospheric half-life. Due to its high soil sorption coefficient, it exhibits low mobility in soil and sediment, minimizing the risk of groundwater contamination. While there is a potential for bioaccumulation, this may be mitigated by metabolic processes. A significant consideration is its high acute and chronic toxicity to aquatic organisms, which necessitates careful management of its release into the environment. This technical guide provides a consolidated resource for understanding the environmental behavior of **1-tetradecanol**, supporting informed decision-making in its application and management.

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References

- 1. 1-Tetradecanol - Wikipedia [en.wikipedia.org]
- 2. 1-Tetradecanol | C₁₄H₃₀O | CID 8209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. wapsustainability.com [wapsustainability.com]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. Bioaccumulation - Wikipedia [en.wikipedia.org]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. chemos.de [chemos.de]
- To cite this document: BenchChem. [The Environmental Profile of 1-Tetradecanol: A Technical Guide to Biodegradability and Fate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3429050#1-tetradecanol-biodegradability-and-environmental-fate]

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